

# An In-depth Technical Guide to Trimethylammonium chloride-15N

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## Compound of Interest

Compound Name: Trimethylammonium chloride-15N

Cat. No.: B15571459

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## Introduction

**Trimethylammonium chloride-15N** ( $[\text{C}_3\text{H}_{10}^{15}\text{N}]\text{Cl}$ ) is a stable isotope-labeled form of trimethylammonium chloride, an organic compound classified as a quaternary ammonium salt. The incorporation of the heavy isotope of nitrogen,  $^{15}\text{N}$ , makes it an invaluable tool in various scientific disciplines, particularly in analytical and metabolic research. Its primary applications lie in its use as an internal standard for quantitative mass spectrometry and as a probe in nuclear magnetic resonance (NMR) spectroscopy studies. This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, complete with experimental protocols and data presentation.

## Chemical and Physical Properties

The physicochemical properties of **Trimethylammonium chloride-15N** are nearly identical to its unlabeled counterpart, with the principal difference being its molecular weight due to the presence of the  $^{15}\text{N}$  isotope.

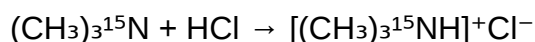
Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>10</sub> <sup>15</sup> NCl	
Molecular Weight	96.58 g/mol	
Appearance	White to slightly cream crystalline powder	[1]
Melting Point	273-278 °C (decomposes)	[2]
Solubility	Soluble in water and ethanol; insoluble in ether.	[1]
pH	5 (100 g/L in H <sub>2</sub> O at 20 °C)	[2]
Hygroscopicity	Hygroscopic	[1]
Isotopic Purity	Typically ≥98 atom % <sup>15</sup> N	

## Synthesis of Trimethylammonium chloride-15N

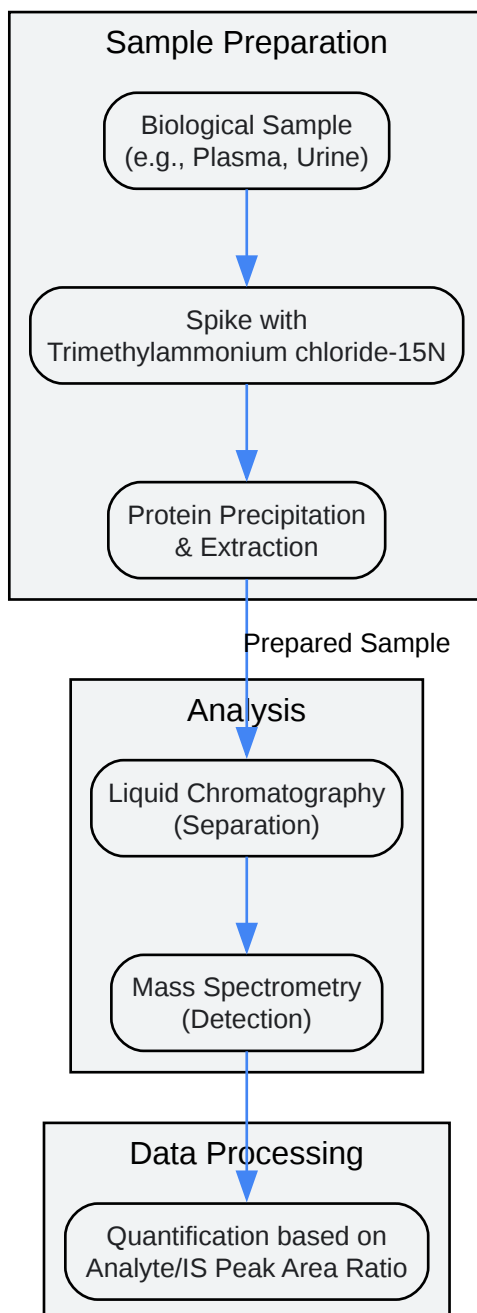
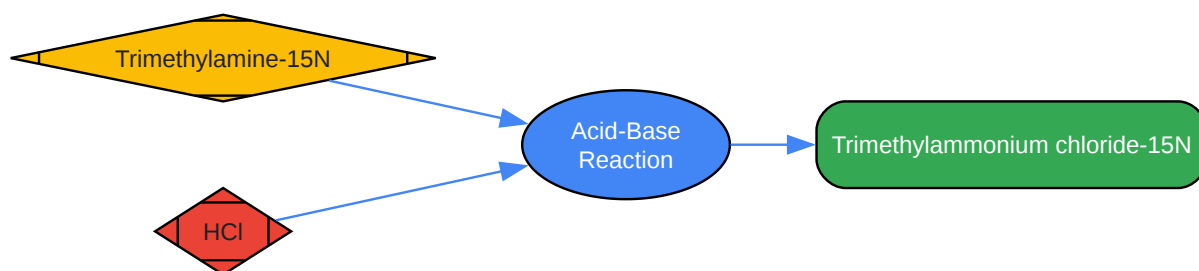
The synthesis of **Trimethylammonium chloride-15N** is a straightforward acid-base reaction. It involves the reaction of Trimethylamine-15N with hydrochloric acid. The <sup>15</sup>N isotope is introduced through the use of <sup>15</sup>N-labeled trimethylamine as a starting material.

### Proposed Synthetic Pathway

The synthesis can be represented by the following reaction:



A common method for the industrial production of unlabeled trimethylamine involves the reaction of ammonia and methanol.[3] For the <sup>15</sup>N-labeled version, <sup>15</sup>N-ammonia would be used as the starting material. The resulting Trimethylamine-15N is then reacted with hydrochloric acid to yield the final product.[4][5][6]



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